

"Pent-4-ene-1-thiol" molecular weight and formula

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Compound of Interest

Compound Name: *Pent-4-ene-1-thiol*

Cat. No.: *B15319979*

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In-Depth Technical Guide: Pent-4-ene-1-thiol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise overview of the fundamental physicochemical properties of **Pent-4-ene-1-thiol**, a compound of interest in various research and development domains.

Core Molecular Data

The essential molecular details of **Pent-4-ene-1-thiol** are summarized below, providing a foundational understanding of its composition and mass.

Parameter	Value	Source
Molecular Formula	C5H10S	PubChem[1]
Molecular Weight	102.20 g/mol	PubChem[1][2]
Monoisotopic Mass	102.05032149 Da	PubChem[1]

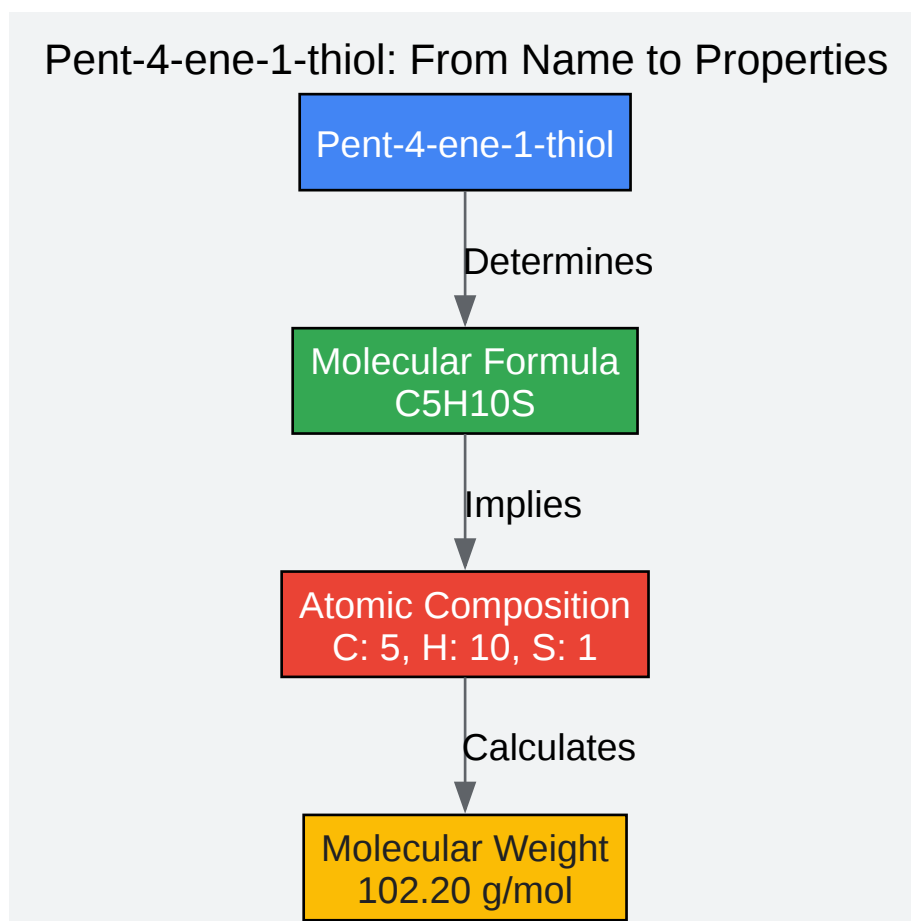
Structural and Identifier Information

For unambiguous identification and computational modeling, the following structural identifiers are provided.

Identifier Type	Value
IUPAC Name	pent-4-ene-1-thiol
InChI	InChI=1S/C5H10S/c1-2-3-4-5-6/h2,6H,1,3-5H2
InChIKey	FIAIUXDEJBAZET-UHFFFAOYSA-N
Canonical SMILES	C=CCCCS
CAS Number	17651-37-5[3]

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



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Caption: Logical workflow from compound identification to molecular weight determination.

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References

- 1. Pent-4-ene-1-thiol | C₅H₁₀S | CID 12575094 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (Z)-pent-3-ene-1-thiol | C₅H₁₀S | CID 58681377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
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